

Cross-Reactivity of N-cyclohexyl-3-phenylpropanamide: A Comparative Technical Guide

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Compound of Interest

Compound Name: *N-cyclohexyl-3-phenylpropanamide*
CAS No.: 10264-23-0
Cat. No.: B1267780

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Executive Summary

N-cyclohexyl-3-phenylpropanamide (N-CHP) is a lipophilic amide structurally characterized by a phenylpropyl tail and a cyclohexyl head group. It functions primarily as a hydrophobic anchor in drug design. Unlike "lock-and-key" inhibitors that target deep enzymatic pockets, N-CHP mimics the hydrophobic side chains of amino acids (specifically Phenylalanine and Leucine), allowing it to disrupt flat, hydrophobic protein-protein interfaces.

Key Biological Identity:

- **Primary Mechanism:** Peptidomimetic antagonist of the p53-MDM2 interaction (mimicking the Phe19-Trp23-Leu26 triad).
- **Secondary Activity:** Modulator of TRP channels (TRPM8/TRPV1) due to structural homology with carboxamide cooling agents.

- **Chemical Role:** Stable intermediate for Ugi-multicomponent reactions in fragment-based drug discovery (FBDD).

Target Profile & Mechanism of Action

Primary Target: MDM2-p53 Interface

The oncogene MDM2 negatively regulates the tumor suppressor p53 by binding to its transactivation domain. N-CHP derivatives function as "anchor" molecules that competitively inhibit this interaction.

- **Mechanism:** The cyclohexyl group of N-CHP mimics the indole ring of Trp23 or the phenyl ring of Phe19 on p53, filling the deep hydrophobic cleft on the surface of MDM2. The phenylpropyl chain extends into the Leu26 sub-pocket.
- **Performance vs. Alternatives:**
 - **Vs. Nutlin-3 (Gold Standard):** N-CHP derivatives (e.g., benzimidazolone analogs) show comparable values (2–5 μM) to early Nutlin analogs but possess distinct solubility profiles and lack the imidazoline core, reducing specific metabolic liabilities.
 - **Vs. Peptide Inhibitors:** N-CHP is non-peptidic, offering superior proteolytic stability compared to p53-derived peptides (e.g., PMI).

Secondary Target: TRP Channels (Sensory Cross-Reactivity)

N-CHP shares a high degree of structural similarity with N-substituted p-menthane-3-carboxamides (e.g., WS-3), which are potent TRPM8 agonists (cooling agents).

- **Cross-Reactivity Risk:** High. The amide linker and cyclohexyl moiety can activate TRPM8 (cooling) or TRPV1 (burning) depending on the linker length.
- **Implication:** In topical formulations, N-CHP may induce sensory effects (tingling/cooling) as an off-target response.

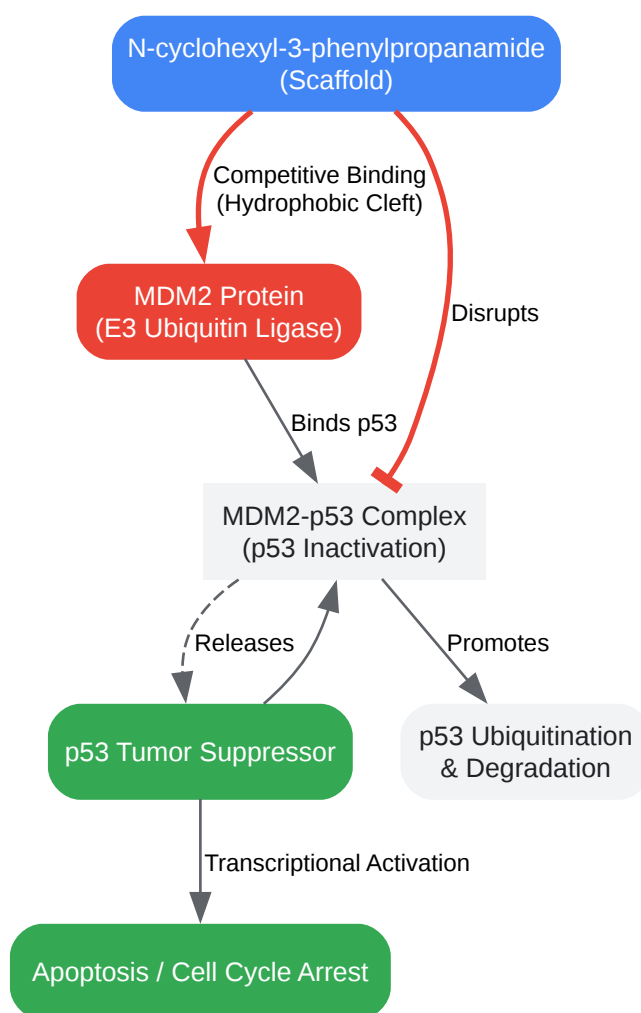
Comparative Performance Analysis

The following table contrasts N-CHP (as a scaffold) with established ligands for its primary targets.

Feature	N-CHP Scaffold	Nutlin-3 (MDM2 Inhibitor)	WS-3 (TRPM8 Agonist)
Chemical Class	Hydrophobic Amide	Imidazoline	Menthane Carboxamide
Primary Target	MDM2 (Hydrophobic Pocket)	MDM2 (p53 binding site)	TRPM8 (Transmembrane)
Binding Affinity ()	~2–10 μ M (Derivative dependent)	90 nM	~3.7 μ M
Selectivity	Moderate (binds hydrophobic clefts)	High (MDM2 specific)	High (TRPM8 specific)
Metabolic Stability	High (Amidase resistant)	Moderate (CYP3A4 substrate)	High
Cross-Reactivity	Proteases (Chymotrypsin), TRP channels	Bcl-2 (weak), CYP enzymes	TRPV1 (weak)

Pathway Visualization: MDM2 Inhibition

The following diagram illustrates the mechanism by which N-CHP derivatives antagonize the p53-MDM2 interaction, leading to apoptosis in cancer cells.



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Caption: Mechanism of N-CHP derivatives disrupting the MDM2-p53 complex to restore apoptotic signaling.

Experimental Protocols

Protocol A: Fluorescence Polarization (FP) Assay for MDM2 Binding

Objective: Quantify the cross-reactivity (

) of N-CHP derivatives against the MDM2 protein. Principle: Competitive displacement of a fluorescently labeled p53 peptide from recombinant MDM2.

Reagents:

- Recombinant Human MDM2 (GST-tagged, residues 1–118).
- Fluorescent Probe: 5-FAM-labeled p53 peptide (Sequence: 5-FAM-RFMDYWEGL-NH₂).
- Assay Buffer: PBS, 0.05% Tween-20, 1 mM DTT.

Workflow:

- Preparation: Dilute MDM2 protein to 10 nM in Assay Buffer.
- Titration: Prepare a serial dilution of N-CHP (0.1 nM to 100 μ M) in DMSO (final DMSO < 2%).
- Incubation: Mix 10 μ L MDM2, 10 μ L 5-FAM-peptide (5 nM final), and 1 μ L N-CHP solution in a black 384-well plate.
- Equilibration: Incubate for 30 minutes at room temperature in the dark.
- Measurement: Read Fluorescence Polarization (Ex: 485 nm, Em: 535 nm) on a multimode plate reader (e.g., Tecan Infinite).
- Analysis: Plot mP vs. [Inhibitor]. Fit to a sigmoidal dose-response equation to determine IC_{50} . Calculate IC_{50} using the Cheng-Prusoff equation.

Protocol B: Calcium Imaging for TRP Channel Cross-Reactivity

Objective: Assess off-target activation of TRPM8 (cooling) or TRPV1 (heat) receptors.

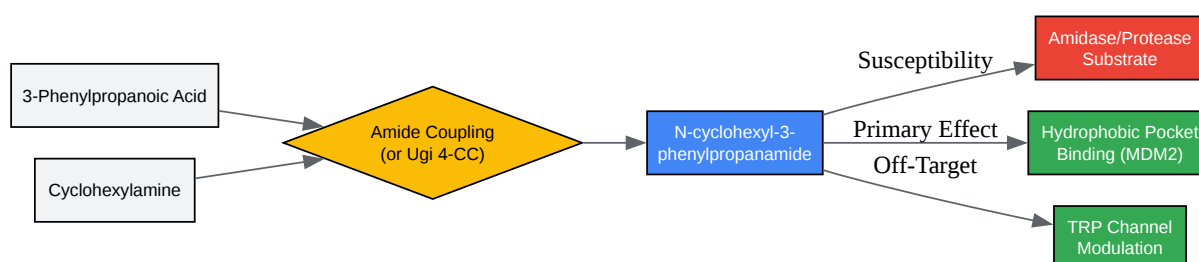
Workflow:

- Cell Line: HEK293 cells stably expressing human TRPM8 or TRPV1.
- Dye Loading: Incubate cells with Fura-2 AM (2 μ M) for 45 min at 37°C.
- Baseline: Perfuse cells with standard Tyrode's solution (2 mL/min).

- Challenge: Apply N-CHP (10 μ M) for 30 seconds.
- Controls:
 - Positive (TRPM8): Menthol (100 μ M).
 - Positive (TRPV1): Capsaicin (1 μ M).
- Detection: Monitor ratio of fluorescence at 340/380 nm excitation. A ratio increase >20% of positive control indicates significant cross-reactivity.

Synthesis & Cross-Reactivity Logic

The synthesis of N-CHP often utilizes the Ugi Multicomponent Reaction, which allows for rapid library generation. The diagram below details the synthesis logic and potential cross-reactivity nodes.



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Caption: Synthesis pathway and downstream biological reactivity nodes for N-CHP.

References

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